

# Technical Guide: N-Desmethyl Olopatadine-d6 for Research Applications

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## Compound of Interest

Compound Name: *N-Desmethyl Olopatadine-d6*

Cat. No.: *B15599354*

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This technical guide provides an in-depth overview of **N-Desmethyl Olopatadine-d6**, a deuterated internal standard crucial for the quantitative analysis of N-Desmethyl Olopatadine, a metabolite of the antihistamine Olopatadine. This document outlines suppliers, available product specifications, and guidance on its application in experimental settings.

## Introduction to N-Desmethyl Olopatadine-d6

**N-Desmethyl Olopatadine-d6** is the deuterium-labeled analog of N-Desmethyl Olopatadine. The strategic placement of six deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative analysis as it effectively corrects for matrix effects and variations in sample preparation and instrument response, ensuring the accuracy and precision of analytical results.

## Supplier and Pricing Information

A number of chemical suppliers offer **N-Desmethyl Olopatadine-d6** for research purposes. While pricing is subject to change and often requires a direct quote, the following table summarizes key information from prominent suppliers.

Supplier	Product Name	CAS Number (Unlabelled)	Molecular Formula	Molecular Weight	Notes
Clearsynth <sup>[1]</sup>	N-Desmethylolo patadine-d6	113835-92-0	C <sub>20</sub> H <sub>15</sub> D <sub>6</sub> NO <sub>3</sub>	329.42	Certificate of Analysis available. For research use only. <sup>[1]</sup>
Simson Pharma	N-Desmethyl Olopatadine	113835-92-0	-	-	Accompanied by a Certificate of Analysis. <sup>[2]</sup>
Acanthus Research	Olopatadine N-Desmethyl	113835-92-0	C <sub>20</sub> H <sub>21</sub> NO <sub>3</sub>	-	Available in 25 mg unit size; pricing available upon request. <sup>[3]</sup>
LGC Standards	N-Desmethyl Olopatadine	113835-92-0	C <sub>20</sub> H <sub>21</sub> NO <sub>3</sub>	323.39	Certificate of Analysis available. <sup>[4]</sup>
Toronto Research Chemicals	N-Desmethyl Olopatadine	113835-92-0	C <sub>20</sub> H <sub>21</sub> NO <sub>3</sub>	323.39	Available through distributors like Fisher Scientific. <sup>[5]</sup> <sup>[6]</sup>
Allimpus	Olopatadine N-Desmethyl Impurity	113835-92-0	C <sub>20</sub> H <sub>22</sub> ClNO <sub>3</sub>	359.85	Purity by HPLC: 95%+. COA and other analytical data provided.

Axios Research[7]	N-Desmethyl Olopatadine HCl	113835-92-0 (free base)	C <sub>20</sub> H <sub>21</sub> NO <sub>3</sub> . HCl	323.39 + 36.46	Used as a reference standard.[7]
Chemicea	Olopatadine N-Desmethyl Impurity	113835-92-0	-	-	Impurity standard of Olopatadine. [8]

Note: Pricing information is generally not publicly available and requires a formal quotation from the respective supplier.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>15</sub> D <sub>6</sub> NO <sub>3</sub>	Clearsynth[1]
Molecular Weight	329.42 g/mol	Clearsynth[1]
CAS Number (Unlabelled)	113835-92-0	Multiple Sources[1][2][3]
Synonyms	Olopatadine (m1), Olopatadine metabolite(m1), UNII-B32K679JBG	precisionFDA[9]

## Experimental Protocols

While specific experimental protocols for the use of **N-Desmethyl Olopatadine-d6** are not readily available in the public domain, a representative analytical method can be adapted from published studies on the quantification of related compounds, such as N-Nitroso Desmethyl Olopatadine, using LC-MS/MS.[10][11][12][13]

## Representative Bioanalytical Method (LC-MS/MS)

This hypothetical protocol is for the quantification of N-Desmethyl Olopatadine in a biological matrix (e.g., plasma) using **N-Desmethyl Olopatadine-d6** as an internal standard.

### 1. Sample Preparation (Protein Precipitation)

- To 100  $\mu$ L of plasma sample, add 10  $\mu$ L of **N-Desmethyl Olopatadine-d6** internal standard working solution (concentration to be optimized).
- Vortex for 30 seconds.
- Add 300  $\mu$ L of acetonitrile to precipitate proteins.
- Vortex for 2 minutes.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

## 2. Liquid Chromatography Conditions

- Column: A C18 or Phenyl-Hexyl column (e.g., 150 x 4.6 mm, 2.7  $\mu$ m) is often suitable.[[11](#)][[12](#)]
- Mobile Phase A: 0.1% Formic acid in water or an ammonium formate buffer.[[10](#)]
- Mobile Phase B: Acetonitrile or Methanol.
- Gradient Elution: A gradient elution is typically employed to ensure good separation of the analyte from matrix components. The gradient program should be optimized based on the specific column and instrument used.
- Flow Rate: A flow rate in the range of 0.5 - 1.0 mL/min is common.[[10](#)][[11](#)][[12](#)]
- Column Temperature: Maintained at a constant temperature, for example, 35°C.[[12](#)]

## 3. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.

- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
  - N-Desmethyl Olopatadine: The precursor ion (Q1) would be the  $[M+H]^+$  ion, and the product ion (Q3) would be a characteristic fragment ion. These transitions need to be determined by direct infusion of the non-labeled standard.
  - **N-Desmethyl Olopatadine-d6**: The precursor ion (Q1) would be the  $[M+H]^+$  ion (shifted by +6 Da), and the product ion (Q3) would be the corresponding deuterated fragment.
- Instrument Parameters: Parameters such as declustering potential, collision energy, and source temperature should be optimized for maximum signal intensity.

## Visualizations

### Procurement Workflow

The following diagram illustrates a typical workflow for procuring **N-Desmethyl Olopatadine-d6** for a research project.

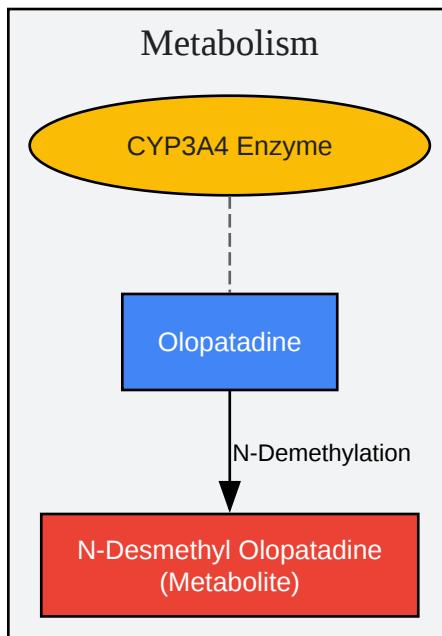


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Procurement workflow for **N-Desmethyl Olopatadine-d6**.

### Metabolic Pathway of Olopatadine

N-Desmethyl Olopatadine is a known human metabolite of Olopatadine. The metabolic conversion primarily involves the cytochrome P450 enzyme system.



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Simplified metabolic pathway of Olopatadine.

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